

Application Note & Protocol: Quantification of Ornidazole in Tissue Samples

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Compound of Interest

Compound Name: *Ornidazole-13C2,15N2*

Cat. No.: *B15621826*

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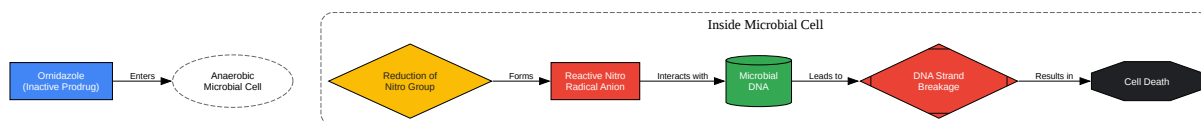
Introduction

Ornidazole is a 5-nitroimidazole derivative with potent antimicrobial and antiprotozoal activity. It is widely used in the treatment of infections caused by anaerobic bacteria and protozoa. The therapeutic efficacy of ornidazole is directly related to its concentration at the site of infection. Therefore, accurate quantification of ornidazole in various biological matrices, including tissue, is crucial for pharmacokinetic studies, drug efficacy evaluation, and toxicological assessments.

This document provides a detailed analytical method for the quantification of ornidazole in tissue samples using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Mechanism of Action

Ornidazole's antimicrobial activity is a result of the reduction of its nitro group within the microbial cell. This process, which occurs under anaerobic conditions, produces reactive intermediates that disrupt the helical structure of DNA, leading to strand breakage and ultimately, microbial cell death.



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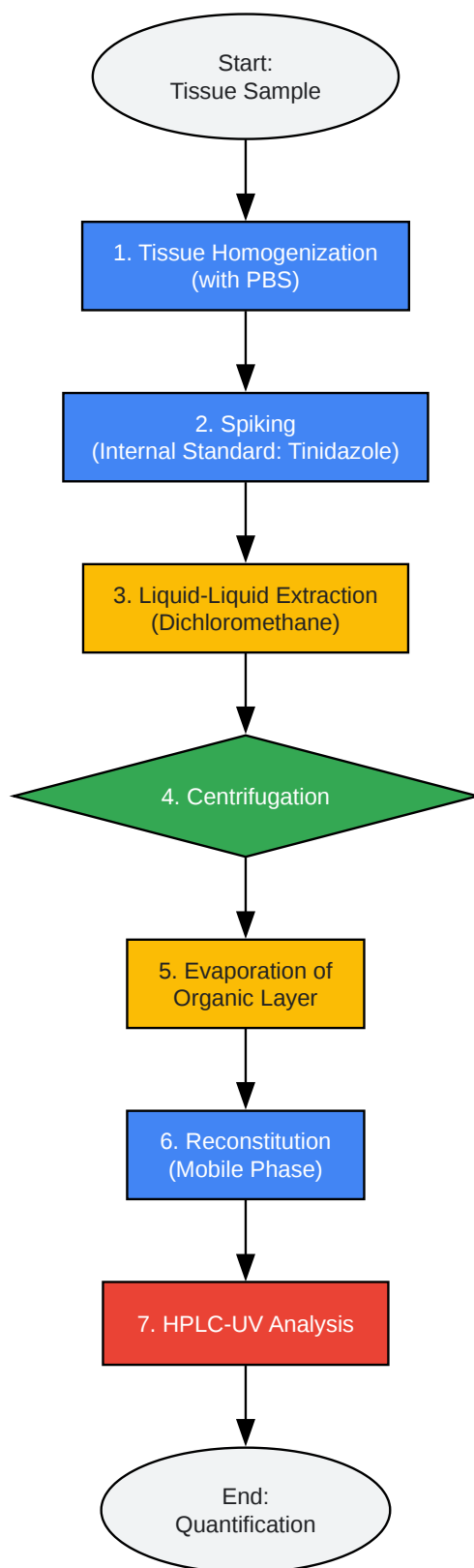
Caption: Ornidazole's mechanism of action.

Analytical Methods

Two primary methods are presented for the quantification of ornidazole in tissue samples: HPLC-UV for routine analysis and LC-MS/MS for higher sensitivity and specificity.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of ornidazole in the microgram per gram ($\mu\text{g/g}$) range.



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Caption: HPLC-UV workflow for ornidazole quantification.

Materials and Reagents:

- Ornidazole reference standard
- Tinidazole (Internal Standard, IS)
- Dichloromethane (HPLC grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (Analytical grade)
- Orthophosphoric acid (Analytical grade)
- Water (HPLC grade)
- Phosphate Buffered Saline (PBS)

Equipment:

- Homogenizer
- Centrifuge
- Vortex mixer
- Nitrogen evaporator
- HPLC system with UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m)

Procedure:

- Tissue Homogenization: Weigh the tissue sample and homogenize it in 3 volumes of cold PBS.

- Sample Preparation:
 - To 1 mL of tissue homogenate, add 100 μ L of tinidazole internal standard solution (20 μ g/mL in methanol).
 - Add 7 mL of dichloromethane and vortex for 10 minutes.[1]
 - Centrifuge at 3000 rpm for 5 minutes.[1]
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40-50°C.[1]
 - Reconstitute the residue with 200 μ L of mobile phase and inject 20 μ L into the HPLC system.[1]
- Chromatographic Conditions:
 - Mobile Phase: A mixture of 0.05 M potassium dihydrogen phosphate buffer (pH adjusted to 4.8 with orthophosphoric acid) and acetonitrile (60:40 v/v).[1][2]
 - Flow Rate: 1.0 mL/min.[1][2][3]
 - Column: C18, 250 mm x 4.6 mm, 5 μ m.[1][2]
 - Detection Wavelength: 313 nm.[1][2]
 - Column Temperature: 25°C.[3]

Table 1: HPLC-UV Method Validation Parameters

Parameter	Result
Linearity Range	50 ng/mL - 12 µg/mL[1][2]
Correlation Coefficient (r ²)	> 0.999[1][2]
Retention Time (Ornidazole)	~9.2 min[1]
Retention Time (Tinidazole - IS)	~4.5 min[1]
Lower Limit of Quantification (LLOQ)	50 ng/mL[1]

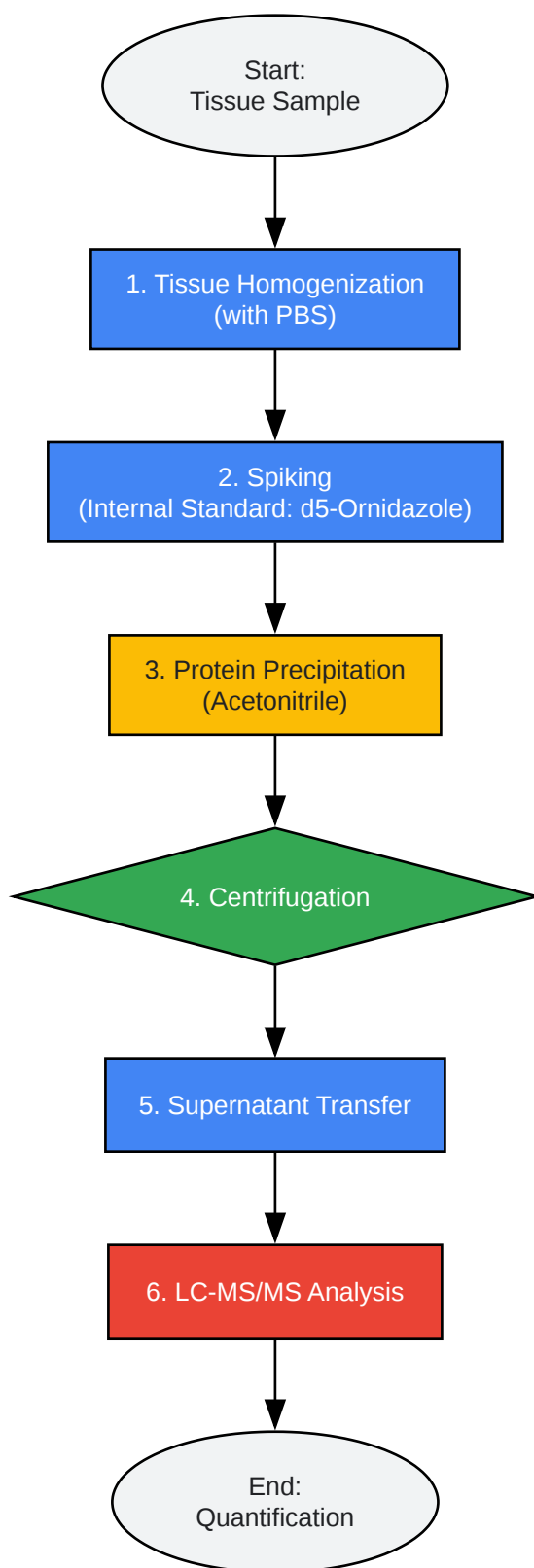
Table 2: Precision and Accuracy of the HPLC-UV Method in Plasma (as a proxy for tissue matrix)

QC Level	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (% Recovery)
Low	150	< 3.52[1]	< 3.52[1]	97.08 - 99.29[1]
Medium	5000	< 3.52[1]	< 3.52[1]	97.08 - 99.29[1]
High	9000	< 3.52[1]	< 3.52[1]	97.08 - 99.29[1]

Note: Data from plasma samples are presented as a reference. Method validation should be performed using the specific tissue matrix.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method offers superior sensitivity and selectivity, making it ideal for detecting low concentrations of ornidazole (nanogram per gram, ng/g, range).



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Caption: LC-MS/MS workflow for ornidazole quantification.

Materials and Reagents:

- Ornidazole reference standard
- d5-Ornidazole (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Phosphate Buffered Saline (PBS)

Equipment:

- Homogenizer
- Centrifuge
- Vortex mixer
- LC-MS/MS system (e.g., Triple Quadrupole)
- C18 analytical column (e.g., 100 mm x 4.6 mm, 5 μ m)

Procedure:

- Tissue Homogenization: Weigh the tissue sample and homogenize it in 3 volumes of cold PBS.
- Sample Preparation:
 - To 100 μ L of tissue homogenate, add 50 μ L of d5-ornidazole internal standard working solution.
 - Add 250 μ L of acetonitrile to precipitate proteins.[\[4\]](#)[\[5\]](#)
 - Vortex for 1 minute and centrifuge at 11,000 x g for 10 minutes.[\[4\]](#)

- Transfer the supernatant and inject an aliquot into the LC-MS/MS system.
- Chromatographic and Mass Spectrometric Conditions:
 - Mobile Phase: A gradient of Mobile Phase A (0.1% formic acid in water) and Mobile Phase B (acetonitrile).
 - Column: C18, 100 mm x 4.6 mm, 5 μ m.[4][5]
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[4][5]
 - MRM Transitions:
 - Ornidazole: Precursor ion -> Product ion (specific m/z values to be determined based on instrumentation).
 - d5-Ornidazole: Precursor ion -> Product ion (specific m/z values to be determined based on instrumentation).

Table 3: LC-MS/MS Method Validation Parameters in Human Plasma (as a proxy for tissue matrix)

Parameter	Result
Linearity Range	To be determined based on specific assay requirements
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	Typically in the low ng/mL range

Table 4: Precision and Accuracy of the LC-MS/MS Method in Human Plasma (as a proxy for tissue matrix)

QC Level	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (% of Nominal)
Low	< 15%	< 15%	85-115%
Medium	< 15%	< 15%	85-115%
High	< 15%	< 15%	85-115%

Note: Data from plasma samples are presented as a reference. Method validation should be performed using the specific tissue matrix according to FDA and EMA guidelines.[4][5]

Conclusion

The analytical methods described provide robust and reliable approaches for the quantification of ornidazole in tissue samples. The choice between HPLC-UV and LC-MS/MS will depend on the required sensitivity and the available instrumentation. For both methods, it is imperative to perform a full method validation using the specific tissue matrix of interest to ensure data accuracy and reliability. Common extraction techniques for biological matrices include liquid-liquid extraction and solid-phase extraction.[6] For LC-MS/MS bioanalysis, while plasma is commonly used, other matrices like blood or serum may be more appropriate depending on the drug.[6]

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